

Technical Guide: Solubility Profile of (S)-tert-Butyl morpholine-3-carboxylate

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Compound of Interest

Compound Name: (S)-tert-Butyl morpholine-3-carboxylate

CAS No.: 1353085-67-2

Cat. No.: B568999

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Compound Identity:

- IUPAC Name: tert-Butyl (3S)-morpholine-3-carboxylate[1]
- CAS Registry: 782498-00-6 (Free Base), 106825-79-0 (Generic/Acid form related)[1]
- Molecular Formula: C₁₀H₁₅NO₃
- Molecular Weight: 187.24 g/mol [1]
- Physical State: Typically a colorless to pale yellow oil or low-melting solid (depending on purity and salt formation).

Physicochemical Basis of Solubility

To manipulate this compound effectively, one must understand the competition between its lipophilic and hydrophilic domains.

- The Lipophilic Driver (tert-Butyl Ester): The bulky tert-butyl group significantly increases the molecule's logP compared to the parent amino acid.^[1] This moiety disrupts crystal packing (lowering melting point) and enhances solubility in non-polar and chlorinated solvents.
- The Hydrophilic/Basic Driver (Secondary Amine): The morpholine nitrogen (position 4) is a secondary amine (). This creates a "pH-switchable" solubility profile.^[1] In its neutral form, the molecule behaves like a lipophilic organic ester. Upon protonation (pH < 7), it becomes an ionic ammonium salt, inverting its solubility preference toward water and polar protic solvents.

Calculated Properties

Property	Value (Approx.)	Implication
LogP	0.8 – 1.2	Good solubility in organic ethers and esters. ^[1]
H-Bond Donors	1 (NH)	Capable of H-bonding; soluble in alcohols. ^[1]
H-Bond Acceptors	3 (N, O-ether, O-carbonyl)	High affinity for chlorinated solvents (DCM). ^[1]
pKa (Conj. Acid)	~8.5	Exists as a cation in acidic media (water soluble).

Empirical Solubility Data

The following data categorizes solvent compatibility for the neutral free base form of the compound.

Category A: High Solubility (Preferred Solvents)

These solvents are ideal for reaction media (e.g., amide coupling, reductive amination) and preparing stock solutions (>100 mg/mL).

- Dichloromethane (DCM): Excellent. The primary choice for extraction and chromatography.
- Ethyl Acetate (EtOAc): Excellent. Used extensively in workup procedures.
- Tetrahydrofuran (THF): Excellent. Suitable for anhydrous reactions.
- Methanol / Ethanol: Good. However, avoid protic solvents if using electrophiles sensitive to solvolysis (e.g., acid chlorides).

Category B: Moderate/Conditional Solubility

- Toluene: Moderate to Good. Solubility increases significantly with temperature. Often used for azeotropic drying or large-scale manufacturing to replace DCM.[\[1\]](#)
- Diethyl Ether / MTBE: Good. Useful for precipitation if the compound is converted to a hydrochloride salt (the salt will precipitate out).

Category C: Low Solubility (Anti-Solvents)

- Hexanes / Heptane: Low to Moderate. The compound may "oil out" rather than crystallize. Useful as a co-solvent to induce precipitation during purification.
- Water (Neutral pH): Low. The lipophilic tert-butyl ester dominates, making the neutral molecule sparingly soluble in water.[\[1\]](#)

Experimental Protocols

Protocol 1: The "pH-Switch" Purification (Acid/Base Extraction)

This is the most reliable method to purify **(S)-tert-Butyl morpholine-3-carboxylate** from non-basic impurities without chromatography.[\[1\]](#)

Principle: The morpholine nitrogen is protonated by cold acid, moving the compound into the aqueous phase. Impurities remain in the organic phase. Basification returns the compound to the organic phase.

Step-by-Step Workflow:

- Dissolution: Dissolve the crude reaction mixture in Ethyl Acetate (EtOAc).
- Acid Extraction: Wash the organic layer with 0.5 M cold HCl (aq).
 - Observation: The product moves to the Aqueous Layer (Bottom).
 - Action: Keep the Aqueous layer. Discard the Organic layer (contains non-basic byproducts).
- Basification: Cool the acidic aqueous layer to 0°C. Slowly add saturated NaHCO₃ or 2M NaOH until pH > 10.
 - Caution: Gas evolution (CO₂) if using bicarbonate.
- Re-Extraction: Extract the cloudy aqueous mixture with DCM (3x).
- Drying: Dry combined DCM layers over Na₂SO₄, filter, and concentrate.
 - Result: High-purity **(S)-tert-Butyl morpholine-3-carboxylate** as a free base oil.[\[1\]](#)

Protocol 2: Salt Formation for Storage

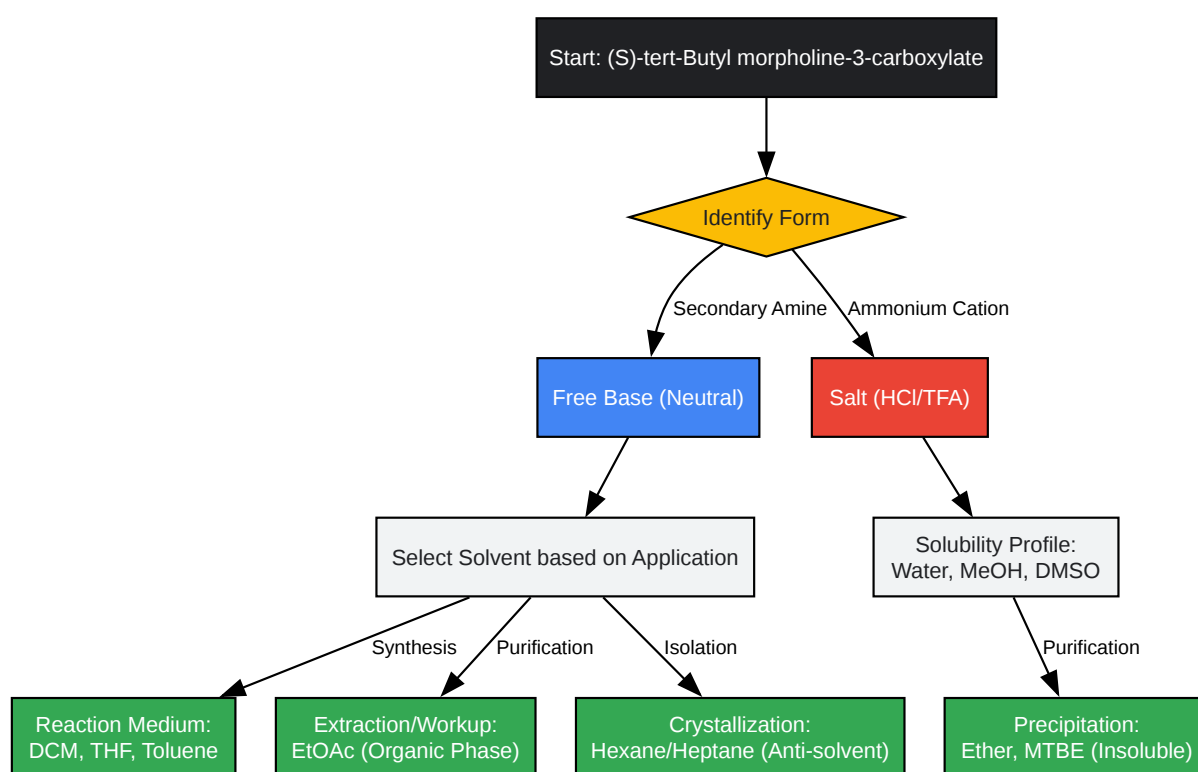
The free base oil is prone to oxidation or hydrolysis over time. Converting it to a solid salt (HCl or Oxalate) improves stability.

- Dissolve the free base (1.0 equiv) in a minimum volume of dry Diethyl Ether or 1,4-Dioxane.
- Dropwise add 4M HCl in Dioxane (1.1 equiv) at 0°C.
- A white precipitate will form immediately.
- Dilute with Hexane to maximize yield.

- Filter the solid under nitrogen.
 - Note: The Hydrochloride salt is water-soluble but insoluble in Ether/Hexane.[1]

Visualization: Solubility Decision Tree

The following diagram illustrates the decision logic for solvent selection during synthesis and purification.



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Caption: Decision tree for solvent selection based on the ionization state of the morpholine derivative.

Troubleshooting & Practical Insights

- Issue: "Oiling Out" during crystallization.

- Cause: The tert-butyl group prevents tight crystal packing, and trace impurities act as plasticizers.[1]
- Solution: Do not force crystallization of the free base. Instead, convert to the Oxalate salt (often more crystalline than HCl) for characterization, or use the "pH-switch" extraction method to purify the oil.
- Issue: Hydrolysis of the Ester.
 - Cause: Exposure to strong acids (e.g., TFA) or strong bases (e.g., LiOH) will cleave the tert-butyl ester.
 - Prevention:[1] Ensure workup acid washes are brief and cold (0°C). Avoid using TFA unless the goal is to remove the ester.
- Handling:
 - Store the free base under an inert atmosphere (Argon/Nitrogen) at -20°C to prevent amine oxidation (N-oxide formation).

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 1501894, (S)-Morpholine-3-carboxylic acid derivatives. Retrieved from [\[Link\]](#)
- Google Patents. CN102617503A - Novel synthetic method of (S)-3-morpholinyl carboxylic acid.
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Sources

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